

Application Note: Protocols for the Synthesis of Undec-10-enyl Propanoate

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Compound of Interest

Compound Name: Undec-10-enyl propanoate

CAS No.: 72928-24-6

Cat. No.: B13782406

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Introduction

Undec-10-enyl propanoate is a valuable ester recognized for its characteristic waxy, fruity, and floral scent profile.^{[1][2]} This compound finds applications in the fragrance and flavor industries, where it can be incorporated into a variety of consumer products.^{[1][3]} Its synthesis is a fundamental example of esterification, a key reaction in organic chemistry. This application note provides detailed protocols for the synthesis of **undec-10-enyl propanoate** via Fischer-Speier esterification, along with methodologies for its purification and characterization. The causality behind experimental choices is explained to provide a comprehensive guide for researchers, scientists, and professionals in drug development and chemical synthesis.

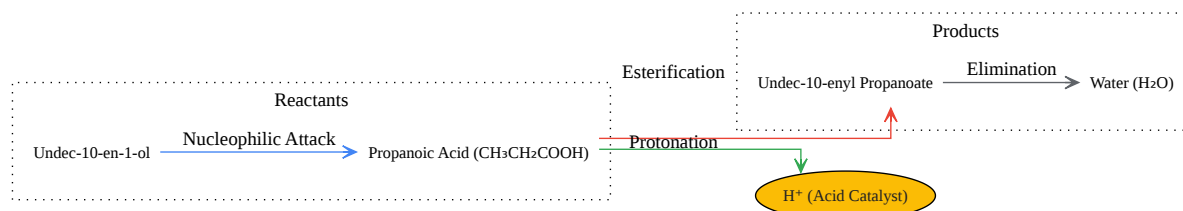
Synthesis of Undec-10-enyl Propanoate via Fischer-Speier Esterification

The most common and direct method for preparing **undec-10-enyl propanoate** is the Fischer-Speier esterification. This acid-catalyzed reaction involves the condensation of a carboxylic acid (propanoic acid) and an alcohol (undec-10-en-1-ol).^{[4][5][6][7]} The reaction is reversible,

and therefore, specific conditions are employed to drive the equilibrium towards the formation of the ester product.[6][7]

Reaction Mechanism

The Fischer esterification proceeds through a series of protonation and nucleophilic acyl substitution steps. The acid catalyst protonates the carbonyl oxygen of the carboxylic acid, enhancing its electrophilicity. The alcohol then acts as a nucleophile, attacking the carbonyl carbon. Subsequent proton transfers and the elimination of a water molecule lead to the formation of the ester.



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Caption: Fischer-Speier Esterification Mechanism.

Experimental Protocol

Materials and Reagents:

- Undec-10-en-1-ol (Reagent grade, $\geq 98\%$)
- Propanoic acid (Reagent grade, $\geq 99\%$)
- Concentrated sulfuric acid (H_2SO_4 , 95-98%)
- Toluene (Anhydrous, $\geq 99.8\%$)
- Saturated sodium bicarbonate solution (NaHCO_3)

- Brine (Saturated sodium chloride solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask (250 mL)
- Dean-Stark apparatus
- Reflux condenser
- Heating mantle with a magnetic stirrer
- Separatory funnel (500 mL)
- Rotary evaporator

Procedure:

- **Reaction Setup:** To a 250 mL round-bottom flask equipped with a magnetic stir bar, add undec-10-en-1-ol (e.g., 0.1 mol, 17.03 g) and propanoic acid (e.g., 0.12 mol, 8.89 g, 1.2 equivalents).
- **Solvent and Catalyst Addition:** Add toluene (100 mL) to the flask. Toluene serves as an azeotropic solvent to facilitate the removal of water. With gentle stirring, carefully add concentrated sulfuric acid (0.5 mL) as the catalyst.
- **Reflux and Water Removal:** Assemble a Dean-Stark apparatus and a reflux condenser on top of the round-bottom flask. Heat the mixture to reflux using a heating mantle. The toluene-water azeotrope will distill, and water will be collected in the side arm of the Dean-Stark trap, driving the reaction to completion. Continue the reflux until no more water is collected (typically 4-6 hours).
- **Cooling and Quenching:** Once the reaction is complete, allow the mixture to cool to room temperature. Carefully quench the reaction by slowly adding a saturated solution of sodium bicarbonate until the effervescence ceases. This step neutralizes the acidic catalyst and any unreacted propanoic acid.

- **Liquid-Liquid Extraction:** Transfer the mixture to a separatory funnel. Wash the organic layer successively with 50 mL of saturated sodium bicarbonate solution, 50 mL of water, and 50 mL of brine.
- **Drying and Solvent Removal:** Separate the organic layer and dry it over anhydrous magnesium sulfate. Filter the drying agent and concentrate the filtrate using a rotary evaporator to remove the toluene.
- **Purification:** The crude product can be further purified by vacuum distillation to obtain pure **undec-10-enyl propanoate**.

Quantitative Data Summary

Parameter	Value	Reference/Justification
Molar Ratio (Alcohol:Acid)	1:1.2	An excess of the less expensive reagent is often used to drive the equilibrium.
Catalyst	Concentrated H ₂ SO ₄	A common and effective strong acid catalyst for Fischer esterification. [4] [7]
Solvent	Toluene	Forms an azeotrope with water for its removal via a Dean-Stark trap. [8]
Reaction Temperature	Reflux (approx. 110 °C)	The boiling point of toluene.
Reaction Time	4-6 hours	Typical duration for Fischer esterification with azeotropic water removal.
Expected Yield	80-90%	Based on typical yields for similar esterification reactions.

Characterization of Undec-10-enyl Propanoate

The successful synthesis of **undec-10-enyl propanoate** can be confirmed through various spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum is expected to show characteristic signals for the protons of the undecenyl and propanoate moieties. Key expected chemical shifts include:
 - A triplet around 4.05 ppm corresponding to the two protons of the CH_2 group attached to the ester oxygen ($-\text{O}-\text{CH}_2-$).
 - A multiplet between 5.75 and 5.85 ppm for the single proton of the internal carbon of the double bond ($-\text{CH}=\text{CH}_2$).
 - A multiplet around 4.95 ppm for the two terminal protons of the double bond ($=\text{CH}_2$).
 - A quartet around 2.29 ppm for the two protons of the CH_2 group adjacent to the carbonyl group ($-\text{CO}-\text{CH}_2-$).
 - A triplet around 1.15 ppm for the three protons of the methyl group of the propanoate moiety (CH_3-).
- ^{13}C NMR: The carbon NMR spectrum will show distinct signals for each carbon atom. Key expected chemical shifts include:
 - A signal around 174 ppm for the carbonyl carbon of the ester.
 - Signals around 139 ppm and 114 ppm for the carbons of the double bond.
 - A signal around 64 ppm for the carbon of the CH_2 group attached to the ester oxygen.

Infrared (IR) Spectroscopy

The IR spectrum of **undec-10-enyl propanoate** should exhibit the following characteristic absorption bands:

- A strong $\text{C}=\text{O}$ stretching vibration for the ester carbonyl group, typically in the range of 1735-1750 cm^{-1} .
- $\text{C}-\text{O}$ stretching vibrations in the region of 1100-1300 cm^{-1} .

- C=C stretching vibration for the alkene group around 1640 cm^{-1} .
- =C-H stretching vibration for the alkene protons just above 3000 cm^{-1} .
- C-H stretching vibrations for the sp^3 hybridized carbons just below 3000 cm^{-1} .

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS analysis can be used to determine the purity of the synthesized ester and to confirm its molecular weight. The gas chromatogram should show a single major peak corresponding to **undec-10-enyl propanoate**. The mass spectrum will display the molecular ion peak (M^+) at $m/z = 226.36$, corresponding to the molecular weight of the compound.^[2] The fragmentation pattern will show characteristic fragments resulting from the cleavage of the ester bond and the hydrocarbon chain.

Alternative Synthesis Protocols

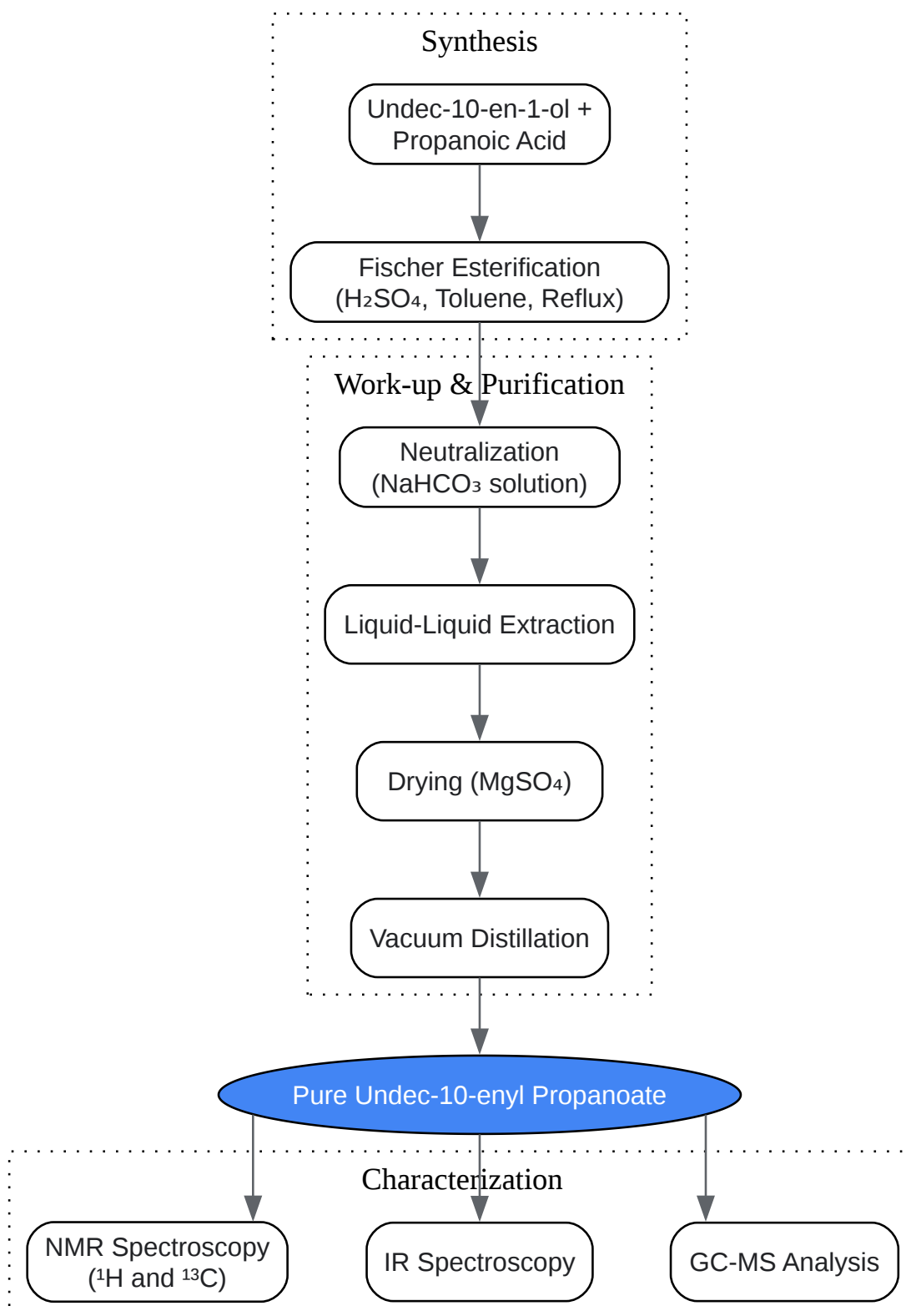
While Fischer esterification is the most common method, other protocols can be employed for the synthesis of **undec-10-enyl propanoate**.

Acylation with Propionyl Chloride or Propanoic Anhydride

This method involves the reaction of undec-10-en-1-ol with a more reactive acylating agent like propionyl chloride or propanoic anhydride in the presence of a base (e.g., pyridine or triethylamine). This reaction is generally faster and not reversible, often leading to higher yields. However, the reagents are more expensive and moisture-sensitive.

Enzymatic Esterification

The use of lipases as biocatalysts for esterification offers a greener alternative.^[9] These reactions are typically carried out under milder conditions (lower temperature and neutral pH), which can be advantageous for sensitive substrates. The reaction involves incubating undec-10-en-1-ol and propanoic acid with a suitable lipase in an organic solvent or in a solvent-free system.



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Caption: Experimental Workflow for the Synthesis and Analysis of **Undec-10-enyl Propanoate**.

Safety Precautions

- Propanoic acid is corrosive and can cause severe skin burns and eye damage. Handle with appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.
- Concentrated sulfuric acid is extremely corrosive and a strong oxidizing agent. Handle with extreme care in a fume hood and wear appropriate PPE.
- Toluene is flammable and harmful if inhaled or absorbed through the skin. Work in a well-ventilated area or a fume hood.
- The refluxing of flammable solvents should be carried out with caution, ensuring that the apparatus is properly assembled and there are no sources of ignition nearby.

Conclusion

This application note provides a comprehensive guide to the synthesis of **undec-10-enyl propanoate** using the Fischer-Speier esterification method. The detailed protocol, including reaction conditions, work-up procedures, and characterization techniques, is designed to be a valuable resource for researchers and professionals in the field of chemical synthesis. By understanding the principles behind each step, scientists can confidently and efficiently produce this important fragrance and flavor compound.

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